

# 3-Ethylpyridin-2-ol physical and chemical properties

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## Compound of Interest

Compound Name: 3-Ethylpyridin-2-ol

Cat. No.: B1337648

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## An In-depth Technical Guide to 3-Ethylpyridin-2-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the known physical and chemical properties of **3-Ethylpyridin-2-ol**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis.

## Core Physical and Chemical Properties

**3-Ethylpyridin-2-ol**, also known as 3-ethyl-2-pyridone, is a substituted pyridine derivative. Its properties are summarized below.

### Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO	[1]
Molecular Weight	123.15 g/mol	[1]
CAS Number	62969-86-2	[2]
Appearance	Not specified (likely solid at room temp.)	-
Melting Point	Data not available in cited sources	-
Boiling Point	Data not available in cited sources	-
Solubility	Data not available in cited sources	-

**Table 2: Chemical and Spectroscopic Data**

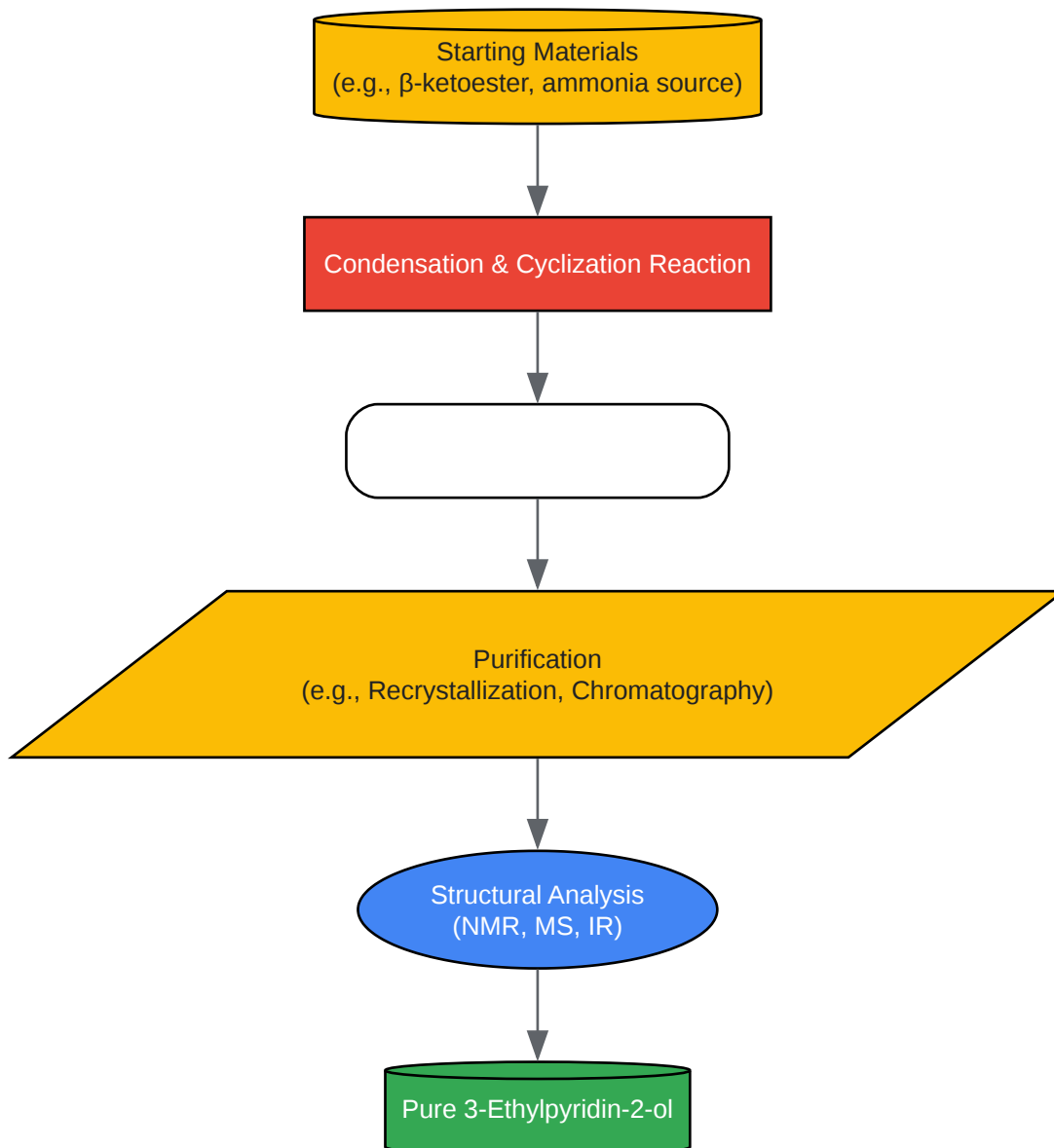
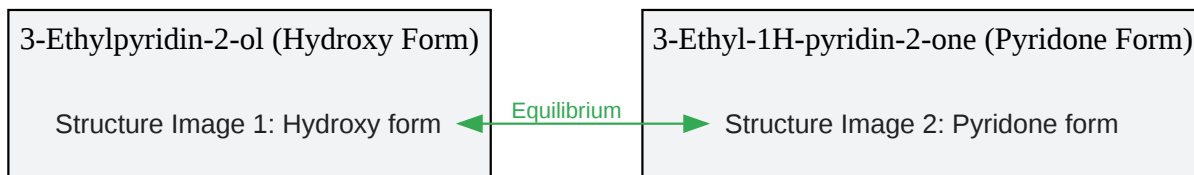
Property	Value / Description	Source
IUPAC Name	3-ethylpyridin-2-ol	[1]
InChI Key	GUJWNUGFAGOVFH-UHFFFAOYSA-N	[3]
Canonical SMILES	<chem>CCC1=CC=CNC1=O</chem>	[1]
pKa	Dissociation constant data is available.	[1]
<sup>13</sup> C NMR Spectra	Spectral data has been recorded in the literature.	[1]

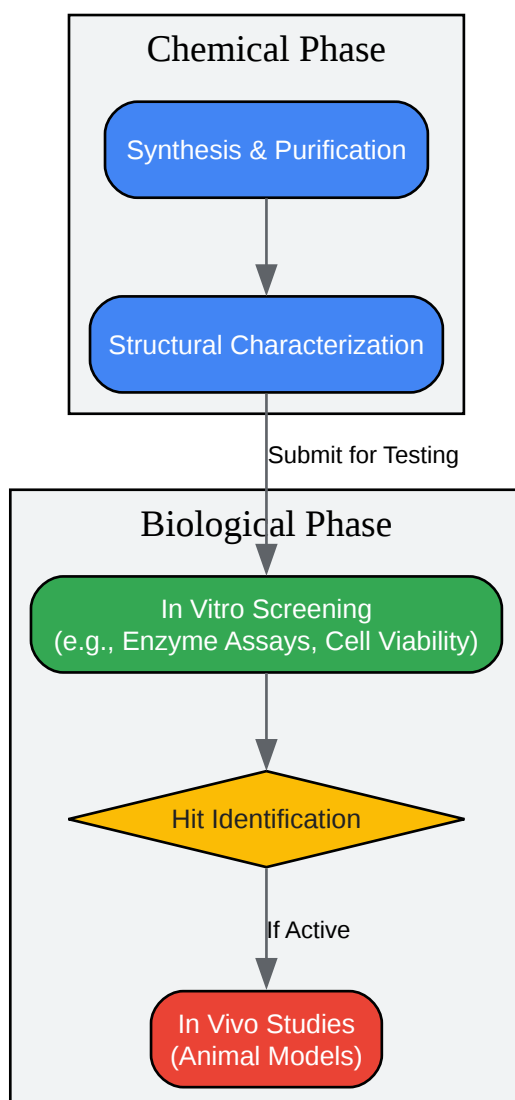
## Chemical Structure and Tautomerism

A critical chemical feature of 2-hydroxypyridines, including **3-Ethylpyridin-2-ol**, is their existence in a tautomeric equilibrium with their corresponding pyridone form. In this case, **3-Ethylpyridin-2-ol** is in equilibrium with 3-Ethyl-1H-pyridin-2-one.

The equilibrium position is highly dependent on the solvent environment. Generally, non-polar solvents favor the hydroxy-pyridine form, while polar solvents, like water and alcohols, significantly favor the pyridone form.<sup>[4]</sup> In the solid state, the pyridone form is predominant.<sup>[4]</sup> This phenomenon is crucial for understanding its reactivity, hydrogen bonding capability, and potential biological interactions.

## Tautomeric Equilibrium of 3-Ethylpyridin-2-ol





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## References

- 1. 3-Ethylpyridin-2-ol | C<sub>7</sub>H<sub>9</sub>NO | CID 12354337 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-ETHYL-PYRIDIN-2-OL | 62969-86-2 [m.chemicalbook.com]

- 3. PubChemLite - 3-ethylpyridin-4-ol (C7H9NO) [pubchemlite.lcsb.uni.lu]
- 4. chemistry.stackexchange.com [chemistry.stackexchange.com]
- To cite this document: BenchChem. [3-Ethylpyridin-2-ol physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337648#3-ethylpyridin-2-ol-physical-and-chemical-properties]

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